Application Note: 2-(Morpholin-4-yl)aniline in Medicinal Chemistry

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Compound of Interest	
Compound Name:	*2-(Morpholin-4-yl)aniline dihydrochloride*
CAS No.:	*1461705-16-7*
Cat. No.:	*B1379477*

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Executive Summary

2-(Morpholin-4-yl)aniline (CAS: 5585-33-1), also known as

-morpholinoaniline, is a privileged bicyclic building block in modern drug discovery. Unlike its para-isomer (a precursor to Linezolid), the ortho-isomer is primarily utilized to introduce steric bulk and solubility-enhancing motifs adjacent to a pharmacophore’s binding hinge. It serves as a critical intermediate in the synthesis of EGFR/VEGFR kinase inhibitors (quinazoline core), benzimidazoles, and quinoxalines.

This guide provides a validated, two-step synthesis protocol optimized for the steric constraints of the ortho-position, alongside a downstream application protocol for kinase inhibitor synthesis.

Chemical Profile & Strategic Value

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Property	Data	Strategic Relevance
Molecular Formula		--
Molecular Weight	178.23 g/mol	Low MW allows for "fragment-based" growth.
LogP	~1.3	Moderate lipophilicity; morpholine oxygen lowers LogP relative to piperidine.
pKa (Conj. Acid)	~5.5 (Aniline), ~8.3 (Morpholine)	The morpholine nitrogen provides a solubility handle at physiological pH.
Key Reactivity	Nucleophilic Aniline	Ortho-morpholine group exerts steric pressure, influencing regioselectivity in electrophilic aromatic substitutions and cyclizations.

Why this Intermediate?

- Solubility Modulation: The morpholine ring disrupts planarity and provides a hydrogen-bond acceptor, significantly improving the aqueous solubility of flat heteroaromatic drugs (e.g., quinazolines).
- Metabolic Stability: The ether oxygen in morpholine reduces metabolic liability compared to piperidine or piperazine analogs.
- "Ortho Effect": In kinase inhibitors, the ortho-morpholine group can induce a twisted conformation, forcing the aniline ring to adopt a specific dihedral angle required for occupying the ribose-binding pocket of ATP sites.

Core Synthesis Protocol

Objective: Preparation of 2-(Morpholin-4-yl)aniline from 2-fluoronitrobenzene. Rationale: A two-step sequence involving Nucleophilic Aromatic Substitution (

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) followed by Nitro Reduction.

Step 1: Coupling

Reagents: 2-Fluoronitrobenzene, Morpholine,

, DMF.

- Setup: Charge a round-bottom flask with 2-fluoronitrobenzene (1.0 equiv) and

  (1.5 equiv).

- Solvent: Add DMF (5 mL per gram of substrate). Note: DMF is preferred over acetonitrile to ensure higher temperature tolerance and solubility.

- Addition: Add morpholine (1.2 equiv) dropwise at room temperature. The reaction is exothermic; control addition rate to maintain temp < 40°C.

- Reaction: Heat the mixture to 80–90°C for 4–6 hours. Monitor by TLC (EtOAc/Hexane 3:7) or LCMS. The starting material (2-fluoronitrobenzene) is highly UV active; look for the emergence of the intense yellow/orange spot of the product.

- Workup: Cool to RT. Pour into ice-water (5x reaction volume). The product, 4-(2-nitrophenyl)morpholine, typically precipitates as a yellow solid. Filter, wash with water, and dry.

  - Yield Expectation: 85–95%.

  - Checkpoint: If oil forms instead of solid, extract with EtOAc, wash with brine to remove DMF, and recrystallize from EtOH.

Step 2: Chemoselective Reduction (Fe/NH4Cl Method)

Rationale: While catalytic hydrogenation (

, Pd/C) is standard, the ortho-morpholine group can sterically hinder surface adsorption, leading to slow kinetics. The Iron/Ammonium Chloride method is robust, scalable, and avoids catalyst poisoning.

- Setup: Suspend 4-(2-nitrophenyl)morpholine (1.0 equiv) in Ethanol/Water (3:1 ratio).

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- Activation: Add Ammonium Chloride (

) (5.0 equiv) and Iron Powder (325 mesh, 4.0 equiv).

- Reaction: Heat to reflux (~80°C) with vigorous mechanical stirring.
  - Critical Mechanism: The reaction proceeds via surface electron transfer. Vigorous stirring is essential to prevent the iron from settling.
- Timeline: Reaction is typically complete in 2–4 hours. The bright yellow color of the nitro compound will fade to a pale brown/off-white.
- Workup: Filter the hot mixture through a Celite pad to remove iron oxide sludge. Wash the pad with hot ethanol.
- Isolation: Concentrate the filtrate to remove ethanol. Basify the remaining aqueous residue with saturated

  (pH ~9) and extract with EtOAc (3x). Dry over

  and concentrate.
- Purification: The crude amine is often pure enough (>95%) for downstream use. If darkening occurs (oxidation), recrystallize from Hexane/EtOAc or store under

  .

Application Protocol: Synthesis of Quinazoline Kinase Inhibitors

Context: This protocol demonstrates the coupling of 2-(Morpholin-4-yl)aniline with a 4-chloroquinazoline scaffold, a classic workflow for generating EGFR inhibitors (e.g., Gefitinib analogs).

Reaction Scheme

Substrates: 4-Chloro-6,7-dimethoxyquinazoline + 2-(Morpholin-4-yl)aniline.

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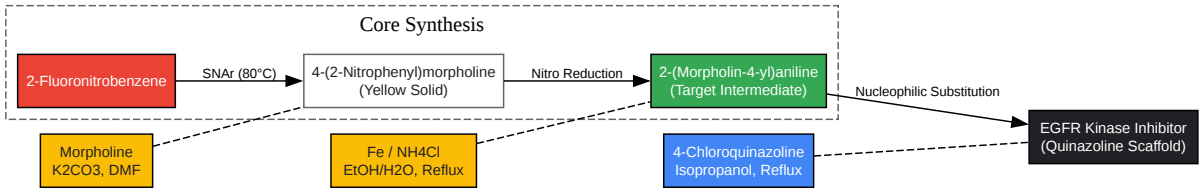
Procedure

- Solvent Selection: Use Isopropanol (IPA). It allows for high-temperature reflux and the product typically precipitates as the hydrochloride salt, protecting the aniline from oxidation.
- Stoichiometry: Dissolve 4-chloro-6,7-dimethoxyquinazoline (1.0 equiv) and 2-(Morpholin-4-yl)aniline (1.1 equiv) in IPA (10 mL/g).
- Reaction: Reflux at 85°C for 3–6 hours.
- Observation: A heavy precipitate should form. This is the HCl salt of the target kinase inhibitor.
- Isolation: Cool to room temperature. Filter the solid.[1][2][3]
- Washing: Wash the cake with cold IPA followed by diethyl ether to remove unreacted aniline.
- Free Basing (Optional): If the free base is required for biological assay, suspend the solid in water/MeOH and adjust pH to 8 with aqueous

  . Extract with DCM.

Visual Workflow (Graphviz)



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Caption: Synthesis pathway from 2-fluoronitrobenzene to 2-(morpholin-4-yl)aniline and subsequent application in kinase inhibitor generation.

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Troubleshooting & Optimization

Issue	Probable Cause	Solution
Low Yield in Step 1 ( )	Incomplete conversion due to moisture in DMF or low temp.	Ensure DMF is dry. Increase temp to 100°C. Verify 2-fluoro (not 2-chloro) starting material is used for faster kinetics.
Incomplete Reduction (Step 2)	Iron surface passivation or poor stirring.	Add 2-3 drops of conc. HCl to activate iron.[4] Ensure vigorous mechanical stirring (magnetic stirring often fails with heavy Fe sludge).
Product is Dark/Black	Oxidation of the aniline.	Perform workup under atmosphere. Add trace sodium metabisulfite during extraction. Store at -20°C.
Emulsion during Workup	Amphiphilic nature of morpholine-aniline.	Saturate aqueous phase with NaCl (brine). Use a DCM/Isopropanol (9:1) mixture for extraction instead of pure EtOAc.

Safety & Handling

- Toxicity: 2-(Morpholin-4-yl)aniline is an aniline derivative. Treat as a potential mutagen and skin sensitizer. Wear nitrile gloves and work in a fume hood.
- Environmental: The intermediate 4-(2-nitrophenyl)morpholine is toxic to aquatic life. Dispose of aqueous waste (containing DMF/Iron salts) via hazardous waste streams.
- Storage: The amine is sensitive to air oxidation. Store in amber vials under argon/nitrogen at 2–8°C.

References

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- Synthesis of 4-(2-nitrophenyl)morpholine (

  conditions):

  - Source: PubChem. (2025).[5] 2-Fluoro-4-[(morpholin-4-yl)methyl]aniline Synthesis Data.

- Iron/Ammonium Chloride Reduction Protocol

  - Source: ChemSpider Synthetic Pages. (2012). Reduction of nitro arene by Fe/ammonium chloride.

- Application in Kinase Inhibitors (Quinazoline Coupling)

  - Source: Beilstein Journal of Organic Chemistry. (2021).[5][6][7][8] Efficient N-arylation of 4-chloroquinazolines en route to novel 4-anilinoquinazolines.

- General Reactivity of Morpholine-Anilines

  - Source: National Institutes of Health (NIH). (2024).[3][9] Synthesis and biological evaluation of novel 2-morpholino-4-anilinoquinoline derivatives.

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